

Pharmacological Profile of Eclanamine Maleate: A Technical Guide

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Compound of Interest

Compound Name: Eclanamine Maleate

Cat. No.: B162812

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Disclaimer: **Eclanamine Maleate** (also known as U-48753E) is a compound that was patented as an antidepressant but was never marketed. As such, publicly available, in-depth pharmacological data is scarce. This guide provides a comprehensive overview based on its classification as a serotonin-norepinephrine reuptake inhibitor (SNRI) and includes representative data and experimental protocols to serve as a technical resource.

Introduction

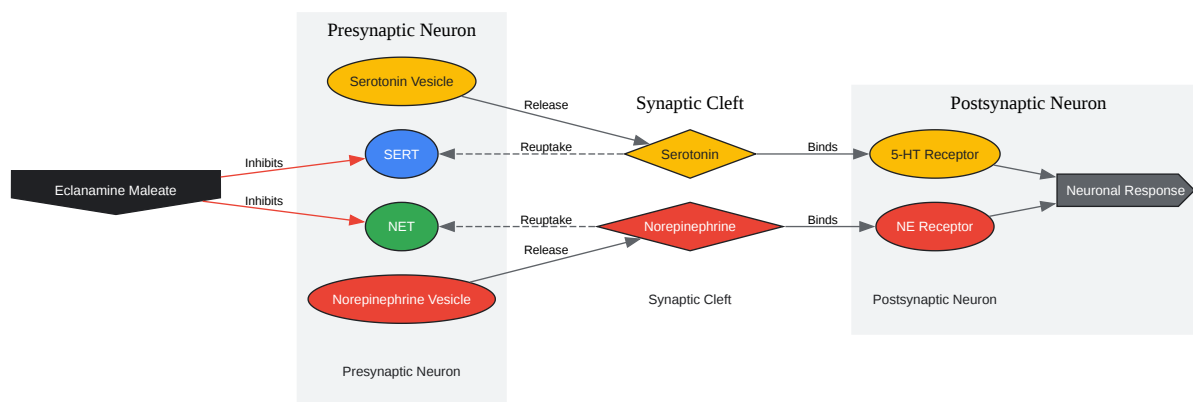
Eclanamine Maleate is a selective serotonin and norepinephrine reuptake inhibitor (SNRI).^[1] Compounds of this class are known to exert their antidepressant effects by increasing the extracellular levels of the neurotransmitters serotonin (5-HT) and norepinephrine (NE) in the synaptic cleft. This is achieved through the inhibition of their respective transporters, the serotonin transporter (SERT) and the norepinephrine transporter (NET). While **Eclanamine Maleate** was developed with therapeutic potential for depression, its clinical development was not pursued.

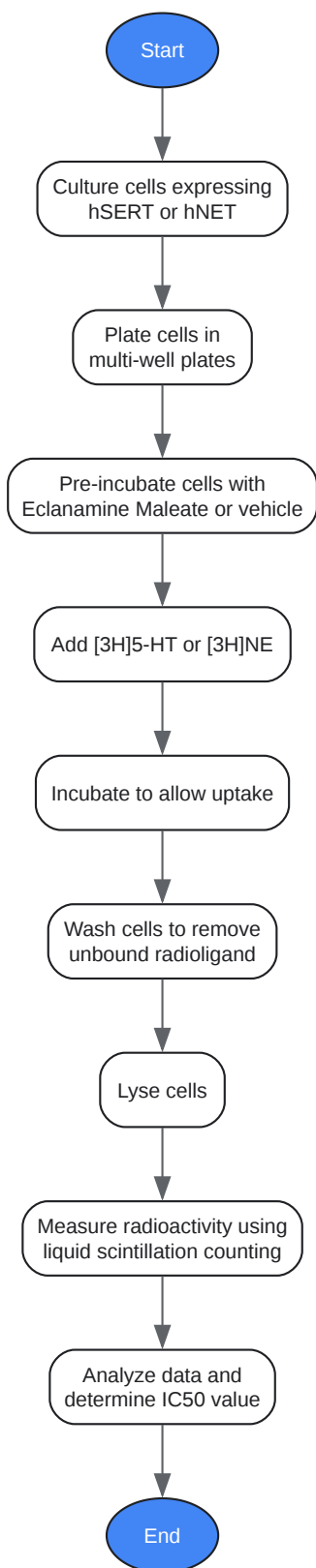
Mechanism of Action

As an SNRI, the primary mechanism of action of **Eclanamine Maleate** is the inhibition of SERT and NET. By blocking these transporters, the reuptake of serotonin and norepinephrine from the synapse is reduced, leading to prolonged neurotransmitter signaling. This dual-action

mechanism is believed to contribute to a broader spectrum of antidepressant activity compared to selective serotonin reuptake inhibitors (SSRIs).

Signaling Pathway of a Serotonin-Norepinephrine Reuptake Inhibitor





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References

- 1. researchgate.net [researchgate.net]
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